

handling and storage procedures for 1-(2-Chloroethyl)piperidine

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Compound of Interest

Compound Name: **1-(2-Chloroethyl)piperidine**

Cat. No.: **B1294334**

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Application Notes for 1-(2-Chloroethyl)piperidine

For Researchers, Scientists, and Drug Development Professionals

These notes provide essential information for the safe handling, storage, and use of **1-(2-Chloroethyl)piperidine** hydrochloride in a laboratory setting. This compound is a valuable intermediate in organic synthesis, particularly in the preparation of pharmaceutical compounds. However, it is a hazardous substance and must be handled with appropriate precautions.

General Information

1-(2-Chloroethyl)piperidine hydrochloride is a beige crystalline powder.^[1] It is hygroscopic, meaning it readily absorbs moisture from the air.^[1] This compound is primarily used as an intermediate in various chemical syntheses.

Health Hazard Information

1-(2-Chloroethyl)piperidine hydrochloride is classified as a hazardous substance with the following primary concerns:

- Acute Toxicity: It is fatal if swallowed.^{[2][3]}
- Corrosivity: It causes severe skin burns and serious eye damage.^{[2][3][4]} Contact can lead to a strong corrosive effect on the mouth and throat, with a danger of perforation of the esophagus and stomach if swallowed.^[3]

- Respiratory Irritation: It is irritating to the respiratory system.[1] Inhalation can cause respiratory tract irritation and may produce delayed pulmonary edema.[1]
- Mutagenicity: It is suspected of causing genetic defects.[2][3]

Safe Handling Procedures

Due to its hazardous nature, strict adherence to safety protocols is mandatory when handling this compound.

- Personal Protective Equipment (PPE):
 - Eye Protection: Wear appropriate protective eyeglasses or chemical safety goggles as described by OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1][5] A face shield is also recommended.[5]
 - Skin Protection: Wear appropriate protective gloves and clothing to prevent skin exposure. [1] Impervious clothing and boots should be considered.[2]
 - Respiratory Protection: Use a NIOSH/MSHA or European Standard EN 149 approved respirator if exposure limits are exceeded or if irritation or other symptoms are experienced.[1] Handling should be done in a well-ventilated area, preferably under a chemical fume hood.[2][6]
- General Hygiene:
 - Wash hands thoroughly after handling.[1][5]
 - Do not eat, drink, or smoke when using this product.[4][5]
 - Remove contaminated clothing and wash it before reuse.[1]

Storage Procedures

Proper storage is crucial to maintain the stability of the compound and prevent accidents.

- Container: Store in a tightly closed container.[1] The original container should be used if possible, or a corrosive-resistant container.[4]

- Environment: Store in a cool, dry, well-ventilated area.[1][7] The storage area should be designated as a corrosives area.[2]
- Incompatibilities: Store away from incompatible substances such as strong oxidizing agents and bases.[1][2][6] It should also be protected from moisture.[1][7]
- Security: Due to its high toxicity, it is recommended to store this compound in a locked cabinet or area.[2][3][5]

First Aid Measures

In case of exposure, immediate medical attention is required.

- Eye Contact: Immediately flush eyes with plenty of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Get medical aid.[1]
- Skin Contact: Get medical aid immediately. Flush skin with plenty of water for at least 15 minutes while removing contaminated clothing and shoes.[1]
- Ingestion: Get medical aid immediately. Do NOT induce vomiting. If the person is conscious and alert, rinse their mouth and drink 2-4 cupfuls of milk or water.[1]
- Inhalation: Remove from exposure and move to fresh air immediately. If breathing is difficult, give oxygen. If breathing has ceased, apply artificial respiration. Get medical aid.[1]

Spill and Leak Procedures

In the event of a spill, follow these steps:

- Evacuation: Evacuate personnel from the area.
- Ventilation: Ensure adequate ventilation.
- Personal Protection: Wear appropriate PPE as outlined in the handling section.
- Containment and Cleanup:

- For solid spills, vacuum or sweep up the material and place it into a suitable, labeled disposal container.[\[1\]](#) Avoid generating dust.[\[1\]](#)
- Clean the spill area thoroughly.

Disposal

Dispose of waste material in accordance with all applicable federal, state, and local environmental regulations. Contact a licensed professional waste disposal service to dispose of this material.[\[5\]](#)

Quantitative Data Summary

Property	Value
Chemical Name	1-(2-Chloroethyl)piperidine hydrochloride
CAS Number	2008-75-5
Molecular Formula	C ₇ H ₁₄ CIN · HCl
Molecular Weight	184.11 g/mol
Appearance	Beige crystalline powder
Melting Point	228 - 234 °C
Solubility	Soluble in water
Stability	Stable at room temperature in closed containers under normal storage and handling conditions. [1] [7] Hygroscopic. [1] [6]
Incompatible Materials	Strong oxidizing agents, bases, moisture. [1] [2] [6]
Hazardous Decomposition Products	Hydrogen chloride, nitrogen oxides, carbon monoxide, carbon dioxide, irritating and toxic fumes and gases. [1] [2]

Experimental Protocols

1-(2-Chloroethyl)piperidine is a key reagent in the synthesis of various piperazine derivatives, which are important scaffolds in many pharmaceutical compounds. A common application is the N-alkylation of amines.

Protocol: N-Alkylation of a Primary Aliphatic Amine

This protocol describes a general method for the N-alkylation of a primary aliphatic amine with **1-(2-chloroethyl)piperidine** hydrochloride.

Materials:

- **1-(2-Chloroethyl)piperidine** hydrochloride (1.0 equivalent)
- Primary aliphatic amine (1.1 equivalents)
- Potassium carbonate (K_2CO_3) (2.5 equivalents)
- Potassium iodide (KI) (0.1 equivalents)
- Dimethylformamide (DMF)
- Ethyl acetate
- Water
- Anhydrous sodium sulfate (Na_2SO_4)
- Round-bottom flask
- Magnetic stirrer
- Reflux condenser
- Standard laboratory glassware for workup and purification

Procedure:

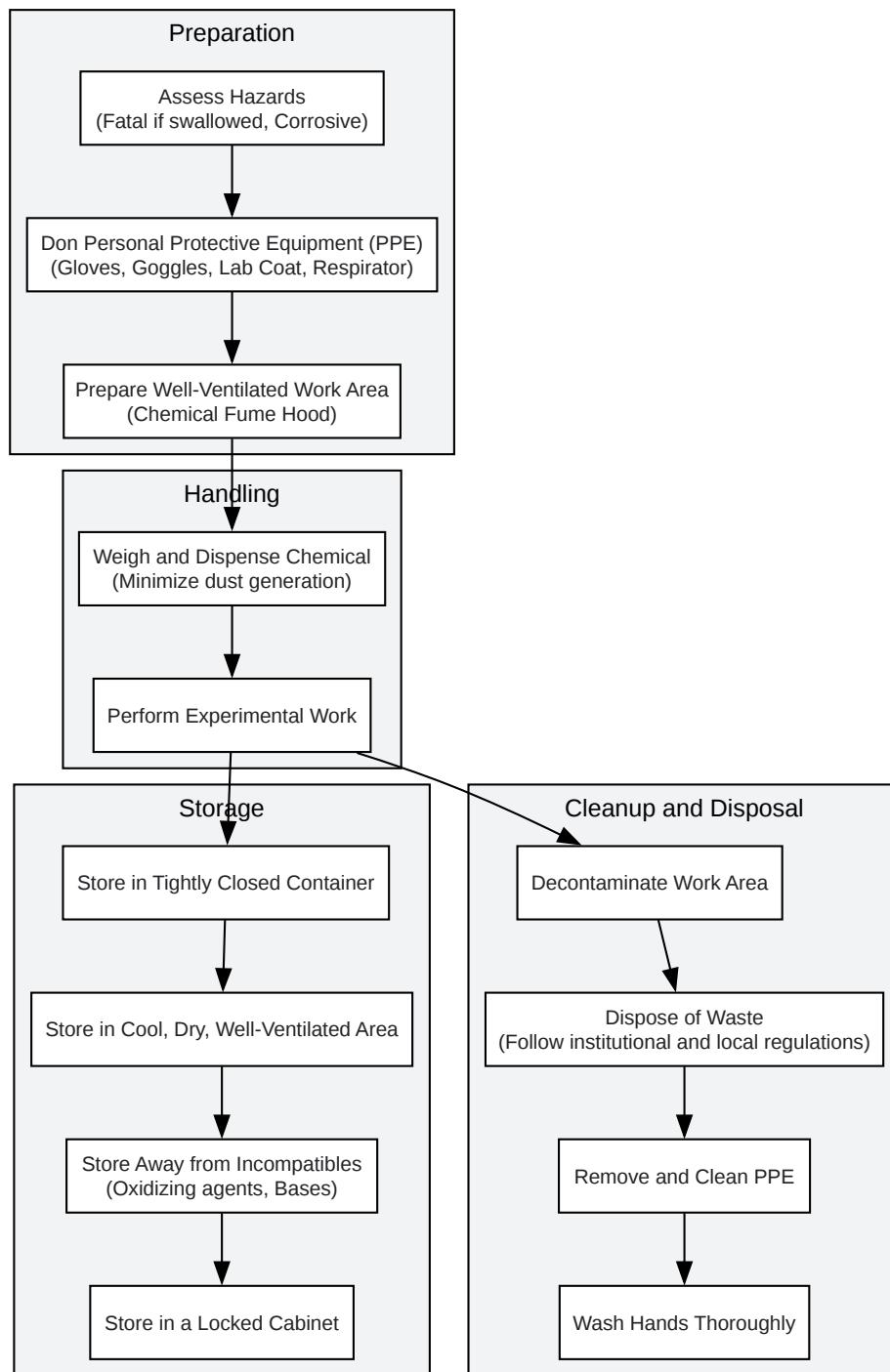
- To a round-bottom flask equipped with a magnetic stirrer and a reflux condenser, add **1-(2-chloroethyl)piperidine** hydrochloride (1.0 eq), the primary aliphatic amine (1.1 eq),

potassium carbonate (2.5 eq), and potassium iodide (0.1 eq).

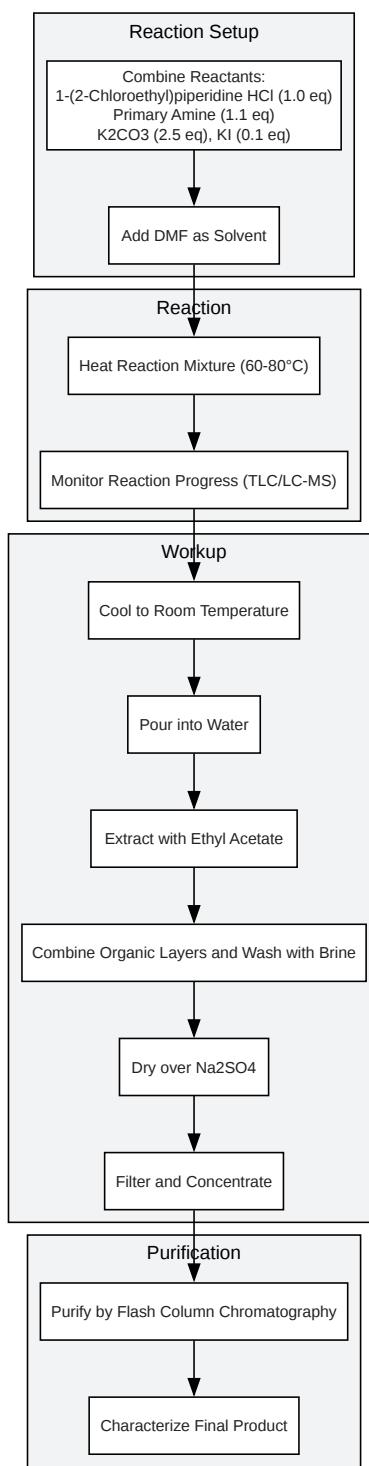
- Add a sufficient volume of DMF to dissolve the reactants (a concentration of 0.1-0.5 M is typical).
- Heat the reaction mixture to a temperature between 60-80°C and stir for 4-12 hours. The progress of the reaction should be monitored by an appropriate technique (e.g., TLC or LC-MS).
- After the reaction is complete, cool the mixture to room temperature.
- Pour the reaction mixture into water and extract with ethyl acetate (3 times the volume of the aqueous layer).
- Combine the organic layers and wash with brine.
- Dry the organic layer over anhydrous sodium sulfate, filter, and concentrate under reduced pressure to yield the crude product.
- The crude product can be purified by flash column chromatography on silica gel.

Mandatory Visualization

Safe Handling and Storage Workflow for 1-(2-Chloroethyl)piperidine

[Click to download full resolution via product page](#)Caption: Safe handling and storage workflow for **1-(2-Chloroethyl)piperidine**.

Experimental Workflow: N-Alkylation of a Primary Amine

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Caption: A typical workflow for N-alkylation using **1-(2-Chloroethyl)piperidine**.

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